"development of bioactive molecules from isoxazole intermediates"

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Compound of Interest

Compound Name:	*Methyl 5-(4-hydroxyphenyl)isoxazole-3-carboxylate*
CAS No.:	*60640-71-3*
Cat. No.:	*B1418159*

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An In-Depth Guide to the Development of Bioactive Molecules from Isoxazole Intermediates

Application Notes & Protocols for Drug Discovery Professionals

The isoxazole ring, a five-membered heterocycle featuring adjacent nitrogen and oxygen atoms, stands as a "privileged scaffold" in modern medicinal chemistry.[1][2] Its unique electronic configuration, metabolic stability, and capacity for diverse non-covalent interactions have cemented its role in the design of novel therapeutics.[1][3] The versatility of this moiety is evident in its presence across a wide spectrum of clinically approved drugs and pharmacologically active agents, targeting everything from inflammation and cancer to infectious diseases and neurological disorders.[4][5][6]

This technical guide provides researchers, scientists, and drug development professionals with a comprehensive overview of the synthesis of key isoxazole intermediates and their subsequent development into potent bioactive molecules. We will delve into field-proven

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synthetic protocols, explain the causality behind experimental choices, and offer standardized methods for biological evaluation, ensuring a robust and self-validating workflow from bench to biological insight.

Part 1: Strategic Synthesis of Isoxazole Intermediates

The construction of the isoxazole core is the foundational step in developing this class of bioactive compounds. The choice of synthetic route is critical as it dictates the substitution pattern, potential for diversification, and overall efficiency. Two primary, highly reliable methods dominate the landscape: the condensation of 1,3-dicarbonyl compounds with hydroxylamine and the 1,3-dipolar cycloaddition of nitrile oxides with alkynes.[7][8][9]

Method A: Condensation of 1,3-Dicarbonyls with Hydroxylamine

This classical approach is valued for its operational simplicity and use of readily available starting materials.[8] The reaction proceeds through the initial formation of an imine with one carbonyl group, followed by an intramolecular attack from the hydroxyl group on the second carbonyl, and subsequent dehydration to form the aromatic isoxazole ring.[8]

Causality Behind the Method: This method is particularly effective for synthesizing 3,5-disubstituted isoxazoles when using an asymmetrical 1,3-diketone. The more electrophilic carbonyl carbon typically reacts first with the amino group of hydroxylamine. The reaction conditions are generally mild, making it compatible with a range of functional groups.

Experimental Protocol: Synthesis of 3,5-Dimethylisoxazole

- Reagent Preparation: In a 100 mL round-bottom flask equipped with a magnetic stirrer and reflux condenser, dissolve acetylacetone (1,3-dicarbonyl; 10.0 g, 0.1 mol) in 30 mL of ethanol.
- Addition of Hydroxylamine: To this solution, add hydroxylamine hydrochloride (7.6 g, 0.11 mol) followed by sodium acetate (9.0 g, 0.11 mol). The sodium acetate acts as a base to liberate free hydroxylamine from its hydrochloride salt.

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- Reaction: Heat the mixture to reflux (approximately 80°C) and maintain for 2 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC) with a 7:3 ethyl acetate:hexane eluent.
- Work-up: After the reaction is complete, cool the mixture to room temperature and pour it into 100 mL of ice-cold water.
- Extraction: Extract the aqueous mixture with dichloromethane (3 x 50 mL).
- Purification: Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure. The resulting crude product can be purified by distillation or recrystallization to yield pure 3,5-dimethylisoxazole.

Method B: 1,3-Dipolar Cycloaddition

The [3+2] cycloaddition between a nitrile oxide (the 1,3-dipole) and an alkyne or alkene (the dipolarophile) is a powerful and highly versatile method for constructing isoxazole and isoxazoline rings, respectively.[7][10] Nitrile oxides are typically generated in situ from aldoximes using a mild oxidant, such as sodium hypochlorite (bleach), to avoid their dimerization.[7][11]

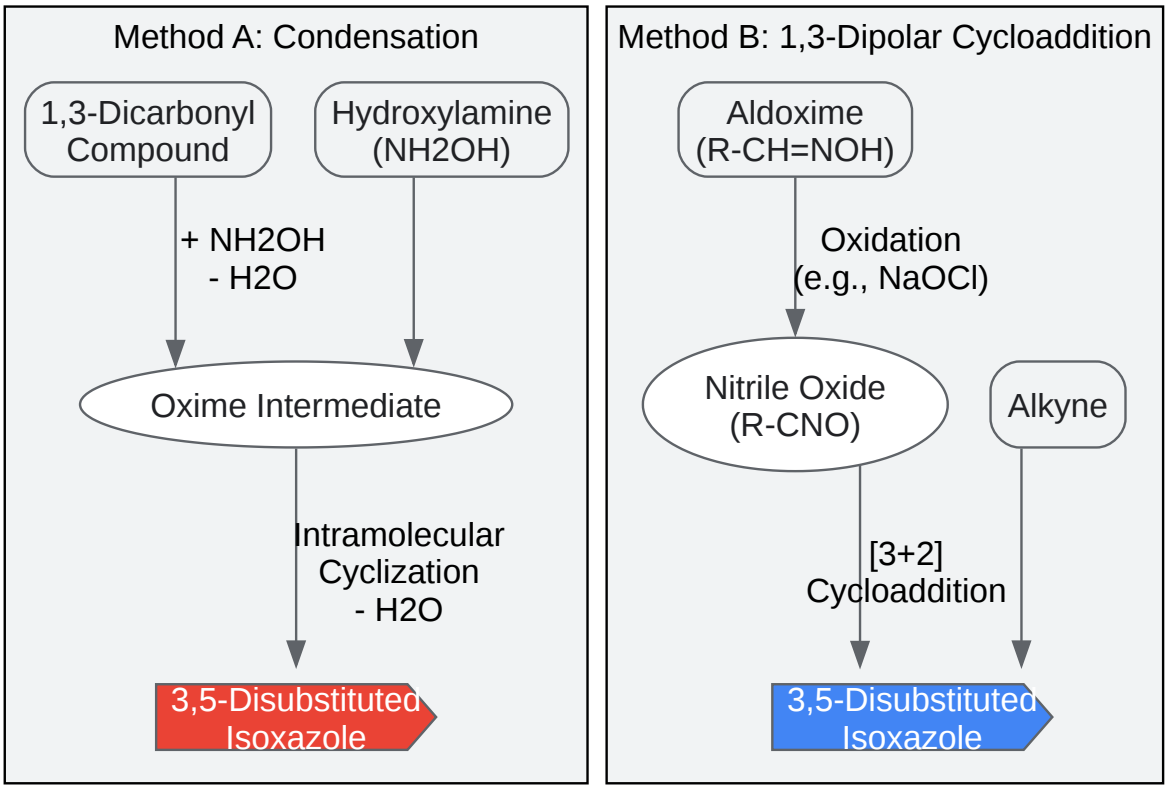
Causality Behind the Method: This reaction is a cornerstone of "click chemistry" and is prized for its high regioselectivity, typically yielding 3,5-disubstituted isoxazoles from terminal alkynes.[7][12] The method's broad substrate scope allows for the introduction of complex molecular fragments, making it ideal for diversity-oriented synthesis in drug discovery programs.[10]

Experimental Protocol: Synthesis of 3-Phenyl-5-methylisoxazole

- Reagent Preparation: In a 250 mL two-neck flask, dissolve benzaldoxime (aldoxime; 12.1 g, 0.1 mol) in 100 mL of dichloromethane (DCM).
- Addition of Alkyne: Add propyne (alkyne; gas) or a suitable precursor to the reaction mixture.
- In Situ Generation of Nitrile Oxide: Cool the flask in an ice bath. Slowly add a 10% aqueous solution of sodium hypochlorite (bleach; ~80 mL, 0.11 mol) dropwise over 30 minutes with vigorous stirring. The biphasic system facilitates the reaction while controlling the concentration of the reactive nitrile oxide.

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- Reaction: Allow the reaction to stir at room temperature for 4-6 hours, monitoring completion by TLC.
- Work-up: Separate the organic layer. Wash the organic phase with water (2 x 50 mL) and then with brine (50 mL).
- Purification: Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent in vacuo. Purify the crude residue by column chromatography on silica gel to obtain the desired 3-phenyl-5-methylisoxazole.



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Core Structure-Activity Relationship Points on the Isoxazole Scaffold.

Part 3: Protocols for Biological Evaluation

Once novel isoxazole derivatives are synthesized and purified, their biological activity must be quantified. The following protocols describe standard, self-validating assays for assessing

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anticancer and anti-inflammatory potential.

Protocol: MTT Assay for In Vitro Cytotoxicity

This colorimetric assay measures the metabolic activity of cells and is a reliable indicator of cell viability and proliferation. It is widely used to screen compounds for anticancer activity.

- Cell Seeding: Seed human cancer cells (e.g., MCF-7 breast cancer line) in a 96-well plate at a density of 5,000-10,000 cells per well in 100 µL of appropriate culture medium. Incubate for 24 hours at 37°C in a 5% CO_2 atmosphere.
- Compound Treatment: Prepare serial dilutions of the synthesized isoxazole compounds in the culture medium. Replace the old medium with 100 µL of medium containing the test compounds at various concentrations (e.g., 0.1 to 100 µM). Include a vehicle control (e.g., 0.1% DMSO) and a positive control (e.g., Doxorubicin).
- Incubation: Incubate the plate for 48-72 hours at 37°C and 5% CO_2.
- MTT Addition: Add 20 µL of MTT solution (5 mg/mL in phosphate-buffered saline) to each well and incubate for another 4 hours. Viable cells with active mitochondrial dehydrogenases will reduce the yellow MTT to purple formazan crystals.
- Formazan Solubilization: Carefully remove the medium and add 150 µL of DMSO to each well to dissolve the formazan crystals.
- Data Acquisition: Measure the absorbance at 570 nm using a microplate reader.
- Analysis: Calculate the percentage of cell viability relative to the vehicle control. Plot a dose-response curve and determine the IC_{50} value (the concentration of compound required to inhibit cell growth by 50%).

Protocol: COX-2 Inhibition Assay (In Vitro)

This assay determines a compound's ability to selectively inhibit the COX-2 enzyme, a key target for anti-inflammatory drugs. [13]

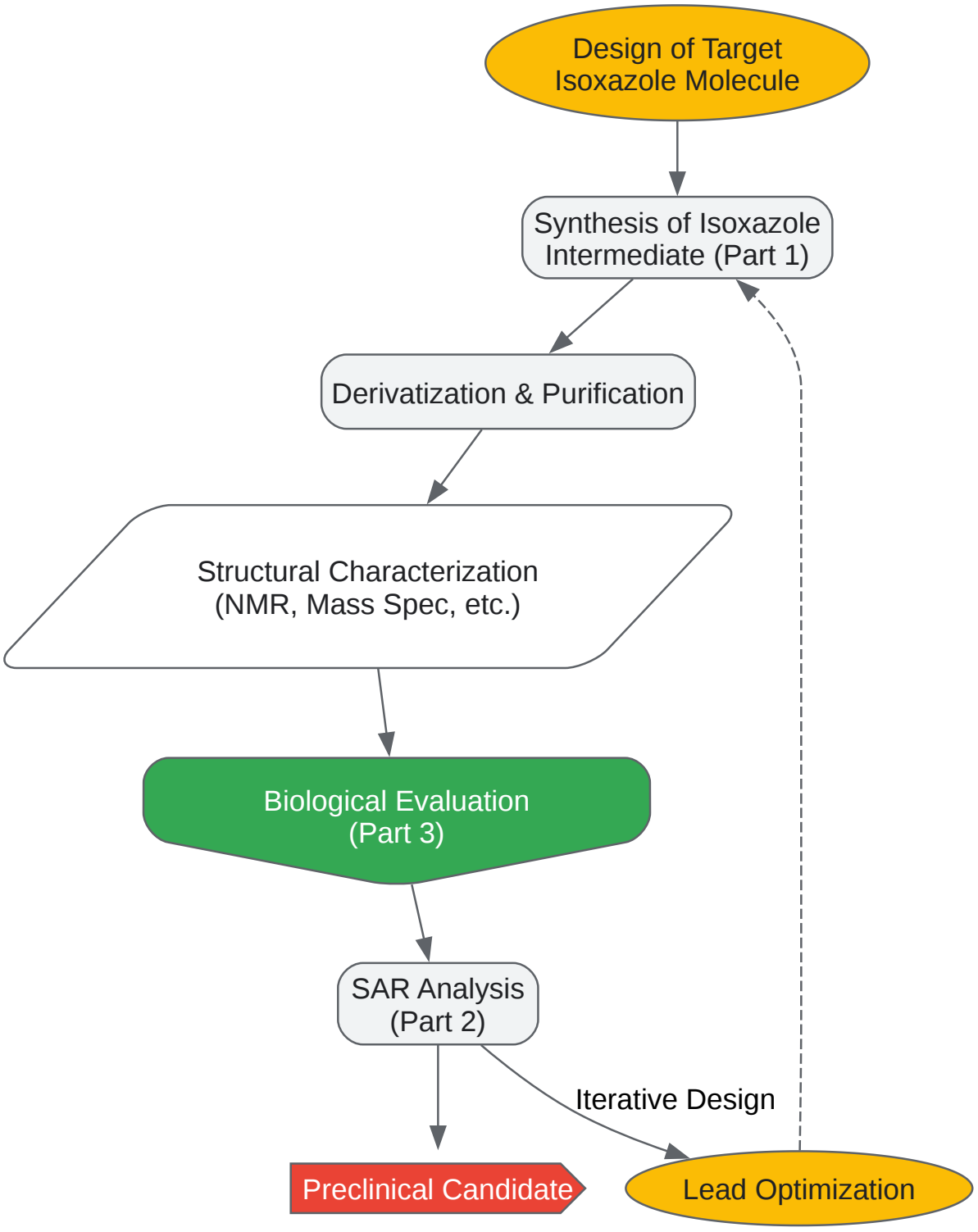
- Enzyme and Substrate Preparation: Use a commercially available COX-2 inhibitor screening kit. Prepare the reaction buffer, heme, COX-2 enzyme, and arachidonic acid (substrate)

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solutions according to the manufacturer's instructions.

- Compound Incubation: In a 96-well plate, add 10 µL of various concentrations of the test isoxazole compound. Include a vehicle control (DMSO) and a known selective COX-2 inhibitor as a positive control (e.g., Celecoxib).
- Enzyme Addition: Add 10 µL of the prepared COX-2 enzyme solution to each well and incubate for 10 minutes at room temperature to allow the inhibitor to bind to the enzyme.
- Initiate Reaction: Add 10 µL of arachidonic acid solution to initiate the enzymatic reaction.
- Reaction Termination and Detection: After 2 minutes, stop the reaction and measure the product (prostaglandin) formation using the colorimetric or fluorometric probe provided in the kit. Read the signal on a plate reader.
- Data Analysis: Calculate the percentage of COX-2 inhibition for each compound concentration relative to the vehicle control. Determine the IC_{50} value from the resulting dose-response curve. A self-validating step includes running a parallel assay for COX-1 to determine selectivity.

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General Workflow for Bioactive Isoxazole Development.

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